

Application Notes and Protocols for PF-06685249 in Chronic In Vivo Studies

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Compound of Interest

Compound Name: PF-06685249

Cat. No.: B610024

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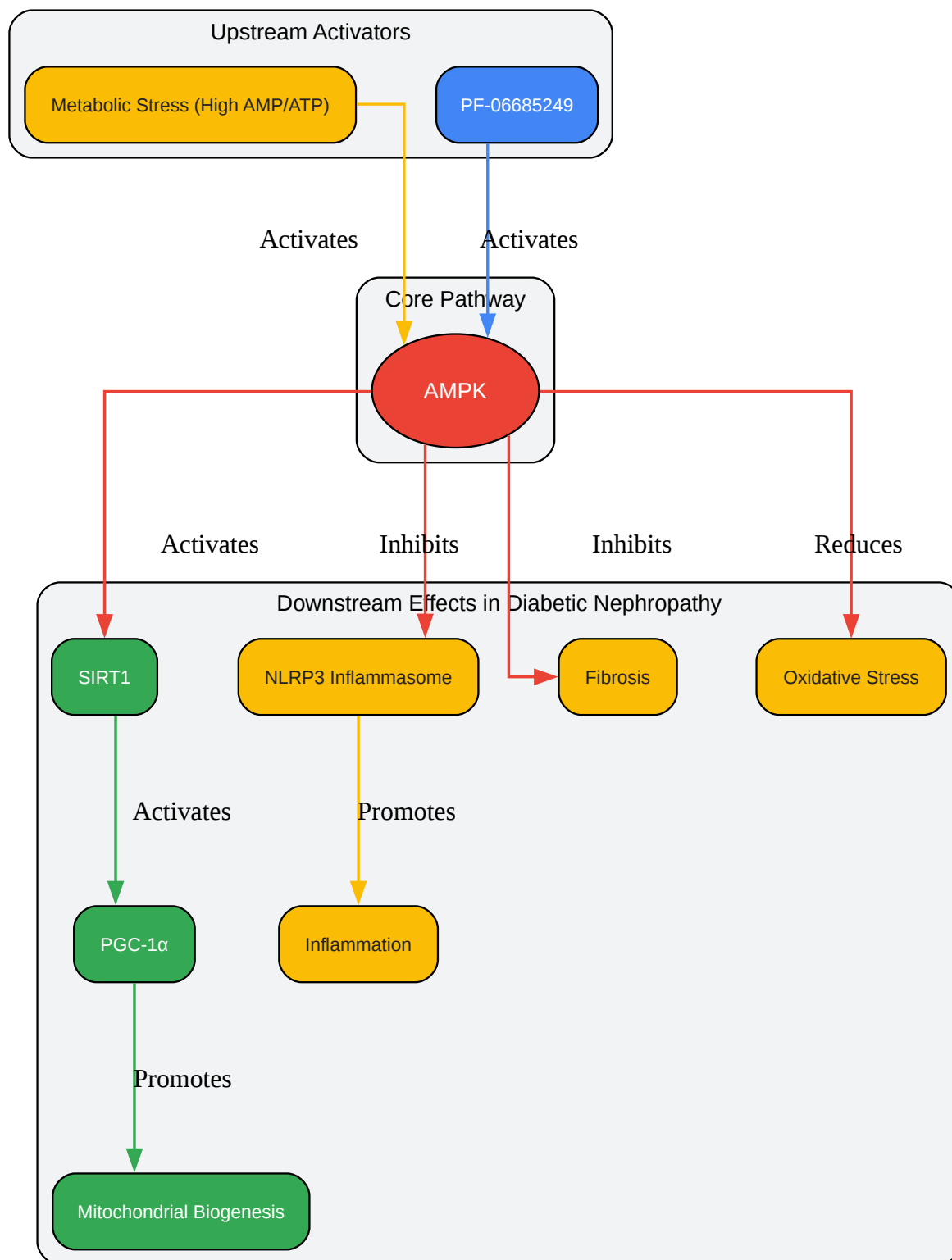
Introduction

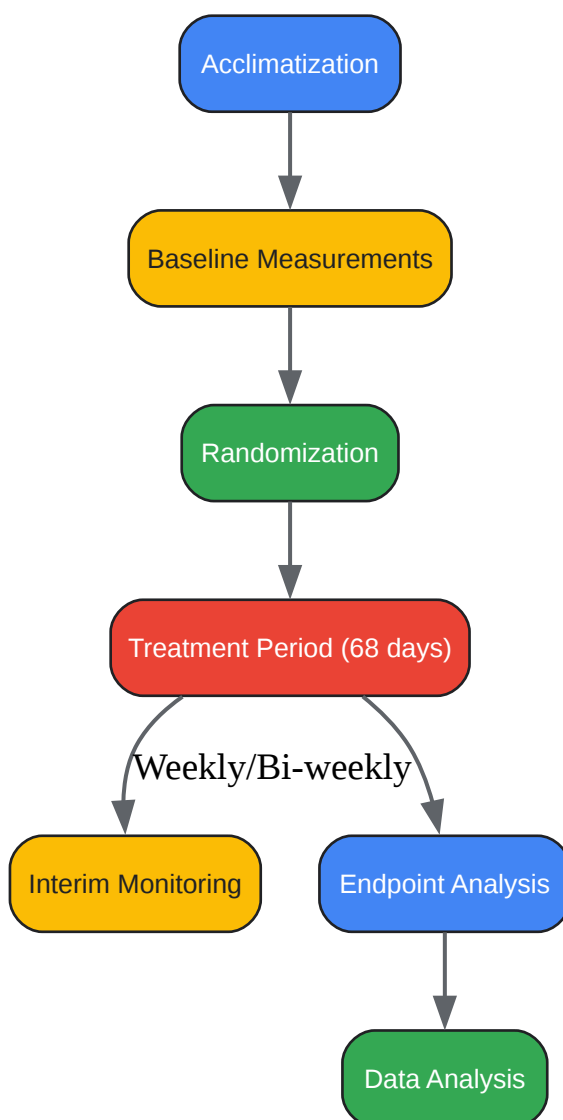
PF-06685249 is a potent and orally active allosteric activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1] Activation of AMPK can be a promising therapeutic strategy for metabolic diseases, including diabetic nephropathy. These application notes provide a summary of the use of **PF-06685249** in a chronic in vivo model of diabetic nephropathy, including treatment duration, dosing, and relevant experimental protocols.

Mechanism of Action and Signaling Pathway

PF-06685249 allosterically activates the $\alpha 1\beta 1\gamma 1$ isoform of AMPK.[1] AMPK activation plays a crucial role in regulating metabolic pathways to restore cellular energy balance. In the context of diabetic nephropathy, AMPK activation has been shown to exert protective effects through various downstream signaling cascades. These include the modulation of pathways involved in mitochondrial biogenesis, reduction of oxidative stress, and inhibition of inflammatory and fibrotic processes.

Below is a diagram illustrating the central role of AMPK and the downstream pathways influenced by its activation, which are relevant to the therapeutic effects of **PF-06685249** in diabetic nephropathy.





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References

- 1. medchemexpress.com [medchemexpress.com]

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